

Guanidine Carbonate: A Comprehensive Guide to Laboratory Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Guanidine, carbonate

Cat. No.: B1580651

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety and handling precautions for guanidine carbonate in a laboratory setting. Adherence to these guidelines is crucial for ensuring a safe working environment and preventing accidental exposure or injury.

Hazard Identification and Classification

Guanidine carbonate is classified as a hazardous substance. It is harmful if swallowed, causes skin irritation, and can lead to serious eye irritation.^{[1][2][3][4]} Inhalation of dust may also cause respiratory tract irritation.^{[1][2][4]}

GHS Hazard Statements:

- H302: Harmful if swallowed.^{[1][4]}
- H315: Causes skin irritation.^{[1][4]}
- H319: Causes serious eye irritation.^{[1][4]}
- H335: May cause respiratory irritation.^{[1][4]}

Hazard Pictogram:

- GHS07: Exclamation Mark^[1]

Signal Word:

- Warning[1]

Physical and Chemical Properties

Understanding the physical and chemical properties of guanidine carbonate is essential for safe handling and storage.

Property	Value	Reference
Appearance	White crystalline powder	[1][2][5]
Molecular Formula	C3H12N6O3	[5]
Molecular Mass	180.17 g/mol	[1][5]
Solubility in Water	500 g/L (at 30°C)	[6]
pH	Approximately 11.7 (416g/gallon at 68°F)	[5]
Melting Point	Decomposes at approximately 374°F (190°C)	[5]
Flash Point	197°C (386.6°F)	[2]
Stability	Stable under normal conditions.[1][5] Tends to absorb humidity.[5]	

Exposure Controls and Personal Protection

To minimize the risk of exposure, appropriate engineering controls and personal protective equipment (PPE) must be utilized.

Engineering Controls

- Ventilation: Use in a well-ventilated area.[1][2] Local exhaust ventilation is recommended to control airborne concentrations.[7]

- Eyewash and Safety Shower: Facilities storing or using guanidine carbonate should be equipped with an eyewash station and a safety shower.[\[2\]](#)[\[7\]](#)

Personal Protective Equipment (PPE)

PPE Type	Specifications	References
Eye/Face Protection	Chemical safety goggles or glasses conforming to EN166 or OSHA 29 CFR 1910.133.	[1] [2] [6]
Skin Protection	Protective gloves and appropriate protective clothing to prevent skin exposure.	[1] [2] [6]
Respiratory Protection	In case of inadequate ventilation or dust formation, wear a NIOSH/MSHA or European Standard EN 149 approved respirator.	[1] [2] [3] [6]

Safe Handling and Storage Procedures

Proper handling and storage practices are critical to prevent accidents and maintain the integrity of the chemical.

Handling

- Avoid contact with skin and eyes.[\[1\]](#)[\[2\]](#)
- Do not breathe dust or vapors.[\[1\]](#)[\[2\]](#)
- Minimize dust generation and accumulation.[\[2\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[2\]](#)
- Do not eat, drink, or smoke in areas where guanidine carbonate is handled.[\[1\]](#)[\[5\]](#)

Storage

- Store in a cool, dry, well-ventilated place.[\[1\]](#)[\[2\]](#)[\[8\]](#)
- Keep containers tightly closed when not in use.[\[1\]](#)[\[2\]](#)
- Store away from incompatible materials such as strong oxidizing agents and strong acids.[\[2\]](#)
[\[7\]](#)
- Avoid exposure to direct sunlight and extreme temperatures.[\[1\]](#)

First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Protocol	References
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	[1] [2]
Skin Contact	Immediately wash skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.	[1] [2] [3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. If the person is conscious and alert, give 2-4 cupfuls of milk or water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[1] [2] [9]
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.	[1] [2]

Fire Fighting and Accidental Release Measures

Fire Fighting

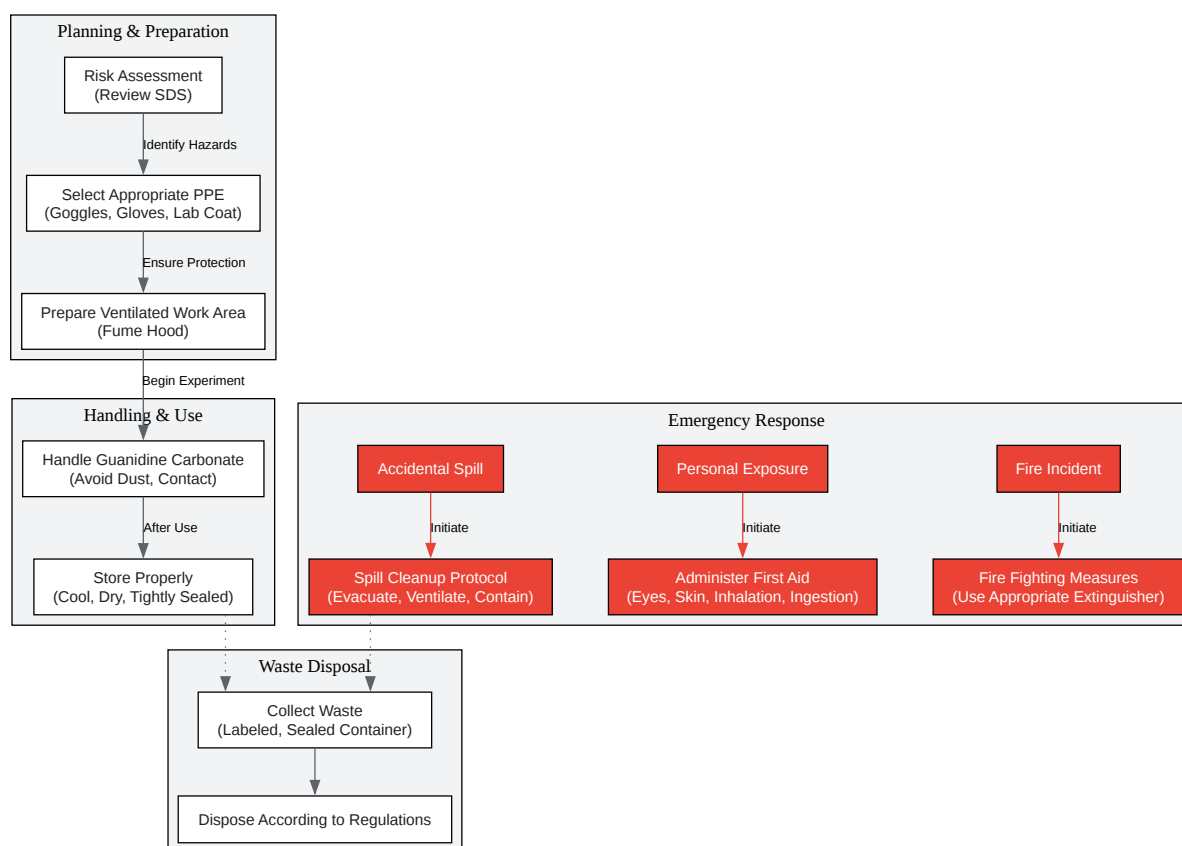
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[9\]](#)[\[10\]](#)
- Unsuitable Extinguishing Media: Do not use a heavy water stream.[\[1\]](#)
- Special Hazards: Thermal decomposition can produce toxic fumes of nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and ammonia (NH₃).[\[3\]](#)[\[5\]](#)[\[9\]](#)[\[10\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[2\]](#)[\[5\]](#)[\[7\]](#)[\[9\]](#)

Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel. Wear appropriate personal protective equipment. Avoid breathing dust and contact with skin and eyes.[\[1\]](#)[\[5\]](#)[\[9\]](#)
- Environmental Precautions: Prevent product from entering drains or waterways.[\[1\]](#)[\[5\]](#)[\[9\]](#)
- Methods for Cleaning Up: Sweep up or shovel spilled material into a suitable, labeled container for disposal. Avoid generating dust.[\[1\]](#)[\[5\]](#)[\[9\]](#)

Experimental Protocols: Safety and Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of guanidine carbonate in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Logical workflow for safe handling of guanidine carbonate.

Disposal Considerations

Dispose of guanidine carbonate and its container in accordance with local, regional, national, and international regulations.[1] It is recommended to contact a licensed professional waste disposal service.[4] Avoid release to the environment.[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lobachemie.com [lobachemie.com]
- 2. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 3. oxfordlabfinechem.com [oxfordlabfinechem.com]
- 4. cdhfinechemical.com [cdhfinechemical.com]
- 5. stobec.com [stobec.com]
- 6. Guanidine carbonate(593-85-1)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 7. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 8. ycdehongchem.com [ycdehongchem.com]
- 9. chemstock.ae [chemstock.ae]
- 10. fishersci.it [fishersci.it]
- To cite this document: BenchChem. [Guanidine Carbonate: A Comprehensive Guide to Laboratory Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1580651#guanidine-carbonate-safety-and-handling-precautions-in-the-lab]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com